

synthetic utility of $\text{Na}_2\text{Fe}(\text{CO})_4$ in modern organometallic chemistry

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Compound Focus: Collman'S reagent

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Fundamentals of $\text{Na}_2\text{Fe}(\text{CO})_4$

The table below outlines the basic identifiers, properties, and structural information for Disodium Tetracarbonylferrate, also known as **Collman's Reagent** [1].

Category	Details
IUPAC Name	Disodium tetracarbonylferrate [1]
Other Names	Disodium iron tetracarbonyl, Collman's Reagent [1]
Chemical Formula	$\text{C}_4\text{FeNa}_2\text{O}_4$ [1]
Molar Mass	213.87 g/mol [1]
Appearance	Colorless solid [1]
Solubility	Soluble in tetrahydrofuran, dimethylformamide, dioxane [1]
Structure	The iron center in $[\text{Fe}(\text{CO})_4]^{2-}$ has a tetrahedral geometry [1]
Key Hazard	Pyrophoric (catches fire spontaneously in air) [1]

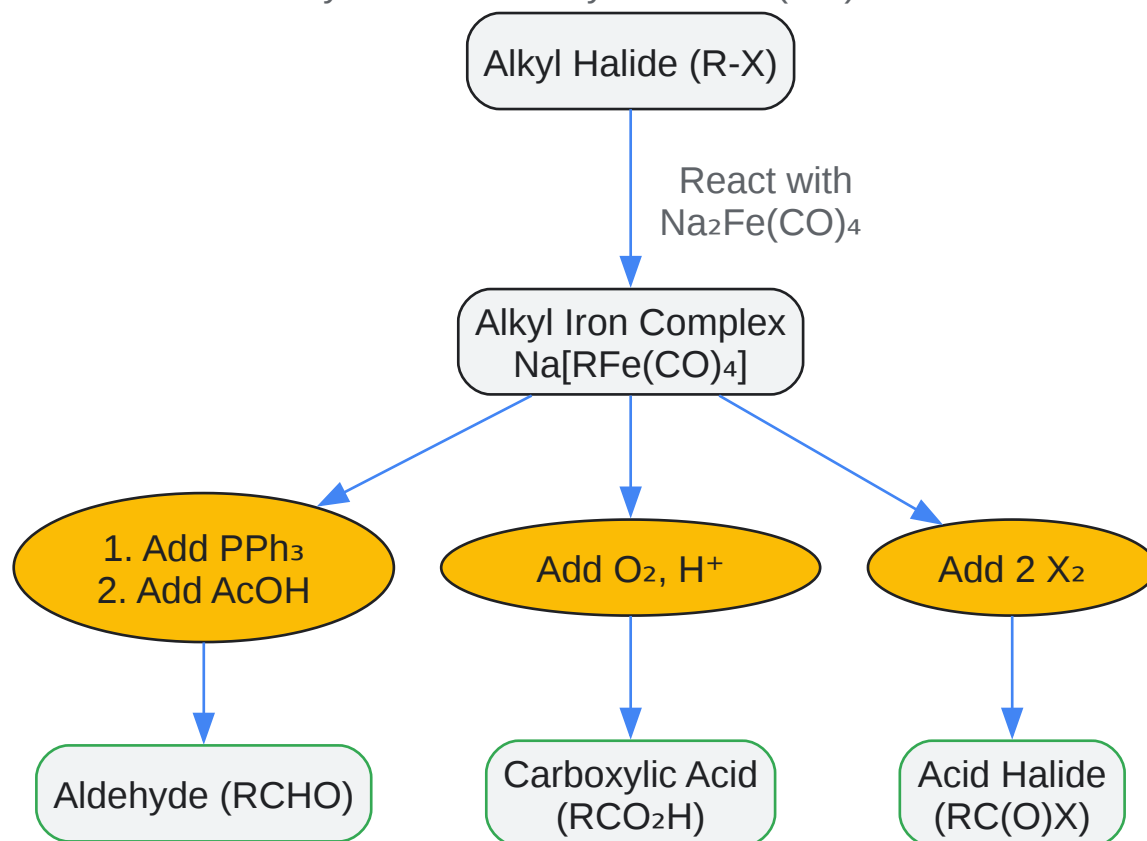
Classical Synthetic Applications

The following table summarizes the key reaction methodologies and protocols documented for $\text{Na}_2\text{Fe}(\text{CO})_4$, primarily derived from older organic synthesis literature [1].

Reaction Type	Input Substrate	Product	Key Experimental Steps
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| **Two-Step Aldehyde Synthesis** [1] | Primary alkyl bromides (R-Br) | Aldehyde (R-CHO) | 1. React $\text{Na}_2\text{Fe}(\text{CO})_4$ with R-Br to form alkyl iron intermediate $\text{Na}[\text{RFe}(\text{CO})_4]$. 2. Sequentially treat with triphenylphosphine (PPh_3) and then acetic acid (AcOH). || **Acyl Chloride to Aldehyde** [1] | Acyl chlorides (RCOCl) | Aldehyde (RCHO) | 1. React $\text{Na}_2\text{Fe}(\text{CO})_4$ with RCOCl to form an iron acyl complex. 2. Hydrolyze the complex with hydrochloric acid (HCl). || **Alkyl Complex Formation** [1] | Alkyl halides (R-X) | Alkyl iron complex ($\text{Na}[\text{RFe}(\text{CO})_4]$) | React $\text{Na}_2\text{Fe}(\text{CO})_4$ with the alkyl halide. This complex is a precursor to other products. || **Conversion to Carboxylic Acid** [1] | Alkyl iron complex (from above) | Carboxylic Acid (RCO_2H) | Treat the alkyl iron complex with oxygen (O_2) and acid (H^+). || **Conversion to Acid Halide** [1] | Alkyl iron complex (from above) | Acid Halide ($\text{RC}(\text{O})\text{X}$) | Treat the alkyl iron complex with two equivalents of a halogen (X_2). |

The workflow for its application in transforming alkyl halides into aldehydes or other derivatives can be visualized as follows:

Synthetic Pathway for $\text{Na}_2\text{Fe}(\text{CO})_4$ 

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Suggestions for Further Research

The lack of direct comparative data suggests that $\text{Na}_2\text{Fe}(\text{CO})_4$ may be a specialized reagent whose utility is well-established in specific, classical transformations rather than as a competitive option in modern cross-coupling methodologies. To continue your research, you could:

- **Consult Specialized Databases:** Search platforms like **Reaxys** or **SciFinder** using the reactions listed above as starting points. You may find more recent publications or patents that compare the efficiency of these methods against newer catalysts.
- **Explore Modern Alternatives:** The field of organometallic chemistry has advanced significantly. You might find more robust and widely compared data on modern **palladium-catalyzed cross-coupling reactions** (e.g., Suzuki, Negishi, Stille reactions) or organocobalt catalysts.
- **Focus on Niche Applications:** Given its air-sensitive nature, modern use of $\text{Na}_2\text{Fe}(\text{CO})_4$ might be confined to niche applications where its specific reactivity is unparalleled, such as the functionalization of certain polymers [1].

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References

1. Disodium tetracarbonylferrate - Wikipedia [en.wikipedia.org]

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